Application Note: Quantitative Analysis of Sertindole in Urine using Sertindole-d4

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Compound of Interest

Compound Name:	*Sertindole-d4*
CAS No.:	*168274-67-7*
Cat. No.:	*B1370392*

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Abstract

This application note details a robust, high-sensitivity protocol for the quantitative determination of Sertindole in human urine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Sertindole, a second-generation atypical antipsychotic, presents unique bioanalytical challenges due to its extensive metabolism and low urinary excretion of the parent compound (<1%). This guide addresses these challenges by employing **Sertindole-d4** as a stable isotope-labeled internal standard (SIL-IS) to compensate for matrix effects and extraction variability. The method utilizes Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) to maximize recovery and cleanup from the complex urine matrix.

Chemical & Physical Properties[1][2]

Understanding the physicochemical nature of Sertindole is critical for optimizing extraction and chromatography. Sertindole is a basic lipophilic compound, which dictates the use of acidic mobile phases (for ionization) and basic extraction conditions.

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Property	Data	Relevance to Protocol
Analyte	Sertindole	Target Analyte
Internal Standard	Sertindole-d4	Corrects for matrix effect & recovery loss
IUPAC Name	1-[2-[4-[5-chloro-1-(4-fluorophenyl)indol-3-yl]piperidin-1-yl]ethyl]imidazolidin-2-one	Structure defines fragmentation pattern
Molecular Weight	440.94 g/mol	Precursor Ion [M+H]+ = 441.2
pKa	~9.2 (Piperidine nitrogen)	Base: Retained on MCX cartridges at acidic pH
LogP	~4.14	Highly Lipophilic: Requires high % organic elution
Metabolism	CYP2D6, CYP3A4	Extensive; <1% excreted unchanged in urine

Expert Insight: Why Urine?

While plasma is the standard matrix for therapeutic drug monitoring (TDM), urine analysis is frequently required for compliance monitoring and forensic toxicology. Because the parent drug concentration in urine is extremely low, this method prioritizes sensitivity (LOD < 0.5 ng/mL) and selectivity (using MRM) over simple "dilute-and-shoot" approaches.

Method Development Strategy

Internal Standard Selection

Sertindole-d4 is the mandatory internal standard.

- Mechanism: It co-elutes with Sertindole, experiencing the exact same ionization suppression/enhancement from the urine matrix.
- Pro-Tip: Verify the deuteration position of your IS. If the label is on the piperidine ring, the product ion mass will shift (e.g., 113 → 117). If on the fluorophenyl ring, the fragment mass

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may remain unchanged if the fragmentation involves the piperidine moiety.

Sample Preparation: Solid Phase Extraction (SPE)

Given the low concentration of parent Sertindole in urine, Mixed-Mode Cation Exchange (MCX) is superior to Liquid-Liquid Extraction (LLE).

- Why MCX? It utilizes two retention mechanisms:
  - Cation Exchange: Retains the positively charged Sertindole (at pH < pKa).
  - Reversed-Phase: Retains the hydrophobic backbone.
- Benefit: This allows for an aggressive wash step with 100% organic solvent (neutral/acidic) to remove neutral interferences, followed by a basic organic elution to release the drug.

Experimental Protocol

Materials & Reagents

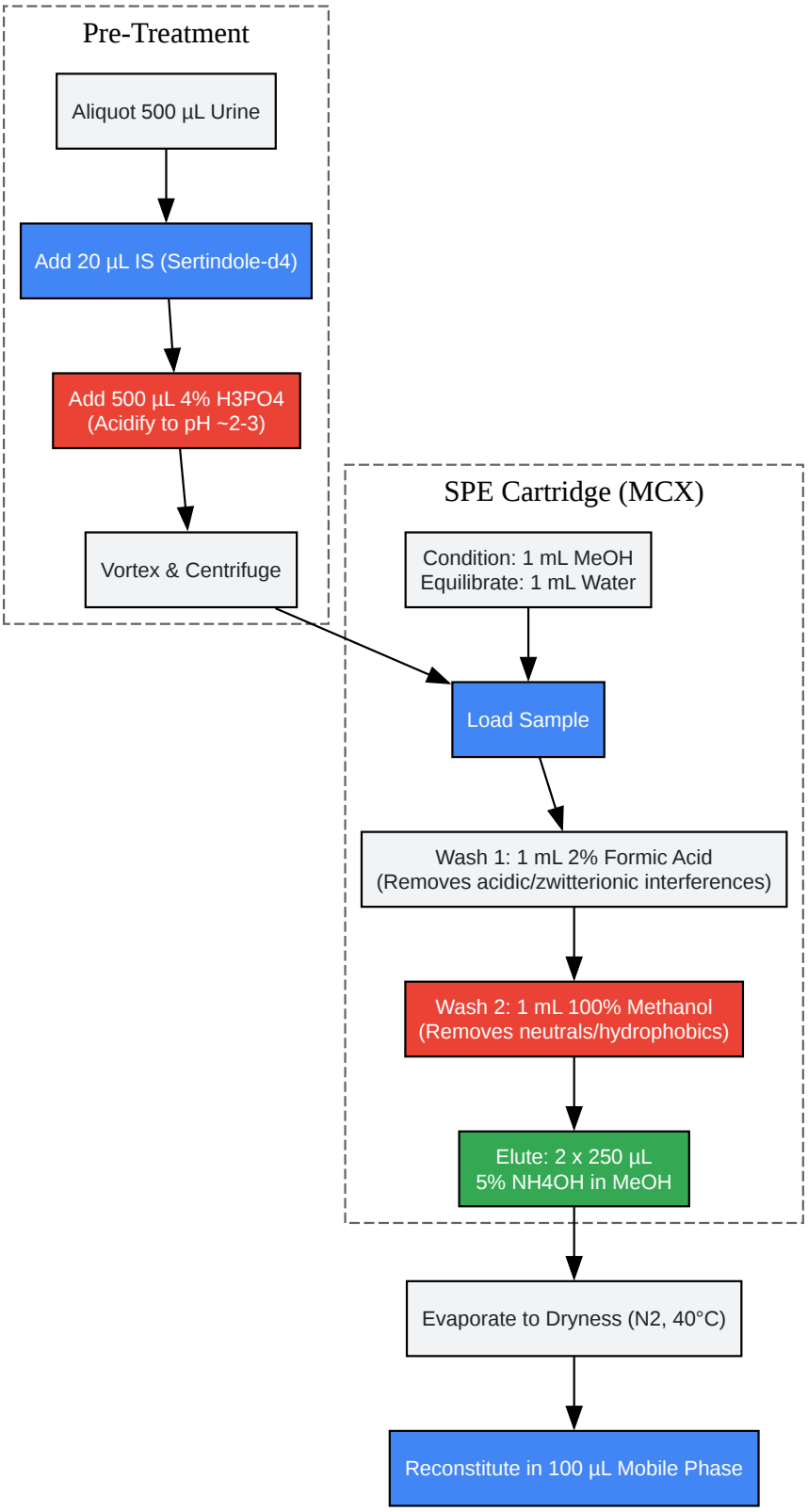
- Standards: Sertindole (Reference Standard), **Sertindole-d4** (IS).
- Matrix: Drug-free human urine.
- Cartridges: Oasis MCX 30 mg/1 cc (or equivalent mixed-mode strong cation exchange).
- Solvents: Methanol (LC-MS grade), Acetonitrile, Formic Acid, Ammonium Hydroxide.

Solution Preparation

- Stock Solutions: Prepare 1.0 mg/mL stocks of Sertindole and **Sertindole-d4** in Methanol.
- Working Standard: Dilute Sertindole stock to create a calibration curve (0.5 – 100 ng/mL) in drug-free urine.
- IS Working Solution: Dilute **Sertindole-d4** to 100 ng/mL in 5% Methanol.

Sample Extraction Workflow (MCX SPE)

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Figure 1: Optimized Mixed-Mode Cation Exchange (MCX) extraction workflow for Sertindole in urine. The dual-wash step is critical for removing matrix interferences.

LC-MS/MS Conditions

Chromatographic Parameters

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity).
- Column: Phenomenex Kinetex C18 (2.1 x 50 mm, 1.7 µm) or Waters XBridge BEH C18.
- Column Temp: 40°C.
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 10% B
  - 0.5 min: 10% B
  - 3.0 min: 95% B
  - 4.0 min: 95% B
  - 4.1 min: 10% B (Re-equilibration)

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) – Positive Mode.[1]
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Multiple Reaction Monitoring):

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Analyte	Precursor (Q1)	Product (Q3)	Role	Collision Energy (eV)
Sertindole	441.2	113.1	Quantifier	35
441.2	355.2	Qualifier	25	
Sertindole-d4	445.2	117.1	Internal Std	35

> *Critical Note on Transitions:*
>
> - *113.1 m/z: Corresponds to the cleavage of the piperidine ring. This is a common high-intensity fragment for this class of drugs.*
> - *355.2 m/z: Corresponds to the loss of the imidazolidinone ring (~86 Da).*
> - **__Sertindole-d4__: The transitions listed assume the deuterium label is on the piperidine ring. If your IS is labeled on the fluorophenyl ring, the product ion for the piperidine fragment may still be 113.1 (unlabeled fragment), or the precursor would be different. Always perform a product ion scan on your specific IS batch.*

Validation Parameters (FDA/EMA Guidelines)

To ensure scientific integrity, the method must be validated against the following criteria:

- Linearity: Calibration curve from 0.5 to 100 ng/mL. Weighting factor

  is recommended to improve accuracy at the lower limit of quantification (LLOQ).
- Accuracy & Precision:
  - Intra-day and Inter-day CV% should be <15% (20% at LLOQ).
  - Accuracy should be within ±15% of nominal.

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- Matrix Effect (ME):
  - Calculate ME using:
    .
  - Use **Sertindole-d4** to normalize. The IS-normalized ME should be close to 100%.
- Recovery: Compare pre-extraction spiked samples vs. post-extraction spiked samples. MCX extraction typically yields >85% recovery for Sertindole.

Troubleshooting & Expert Tips

- Issue: Low Sensitivity.
  - Cause: Ion suppression from urine salts or high background.
  - Solution: Increase the "Wash 1" volume in the SPE step or switch to a more selective transition (e.g., 441 -> 355) if 113 has high background noise.
- Issue: Peak Tailing.
  - Cause: Interaction of the basic piperidine nitrogen with residual silanols on the column.
  - Solution: Ensure Mobile Phase A contains sufficient buffer (Ammonium Formate) and acid (Formic Acid). A C18 column with "charged surface hybrid" (CSH) technology can also reduce tailing for bases.
- Metabolite Interference:
  - Sertindole has active metabolites (dehydrosertindole, norsertindole). While this protocol targets the parent, ensure your chromatographic run time is long enough to separate these metabolites to prevent "crosstalk" if they share transitions.

References

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- 2. spectrabase.com [spectrabase.com]
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